

Essential Guide to the Proper Disposal of dCeMM2

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Compound of Interest

Compound Name: dCeMM2

Cat. No.: B3897600

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For researchers and professionals in drug development, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides a comprehensive, step-by-step guide for the proper disposal of **dCeMM2**, a molecular glue degrader. Adherence to these procedures is critical for laboratory safety and environmental protection.

dCeMM2 Chemical and Physical Properties

A clear understanding of the chemical's properties is the first step in safe handling. Below is a summary of key quantitative data for **dCeMM2**.

Property	Value	Reference
Molecular Weight	370.82 g/mol	[1]
Formula	C ₁₆ H ₁₁ ClN ₆ OS	[1]
Purity	≥98%	
CAS Number	296771-07-8	
Solubility	Soluble to 50 mM in DMSO	
Storage Temperature	-20°C	

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS) from Tocris Bioscience, **dCeMM2** does not meet the classification criteria for hazardous substances under EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008. However, as a research chemical, its toxicological properties have not been fully investigated. Therefore, it is imperative to handle **dCeMM2** with the standard precautions for laboratory chemicals.

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: Use in a well-ventilated area or under a fume hood.

Step-by-Step Disposal Protocol

This protocol applies to pure **dCeMM2**, solutions containing **dCeMM2**, and any contaminated laboratory materials.

1. Waste Segregation and Collection:

- Designated Waste Container: All **dCeMM2** waste must be collected in a clearly labeled, leak-proof hazardous waste container.
- Labeling: The container must be marked with "Hazardous Waste," the chemical name "**dCeMM2**," and the date.
- Waste Types:
 - Solid Waste: Unused **dCeMM2** powder, contaminated gloves, weigh boats, and absorbent materials should be placed in the designated solid hazardous waste container.
 - Liquid Waste: Solutions containing **dCeMM2** (e.g., in DMSO) must be collected in a designated liquid hazardous waste container. Do not pour down the drain.

- Sharps: Needles, syringes, or other sharps contaminated with **dCeMM2** must be disposed of in a puncture-resistant sharps container that is also labeled as hazardous chemical waste.
- Empty Containers: The original **dCeMM2** vial, even if empty, should be treated as hazardous waste unless it has been triple-rinsed with a suitable solvent. The rinsate from this cleaning process must be collected as liquid hazardous waste.

2. Storage of Waste:

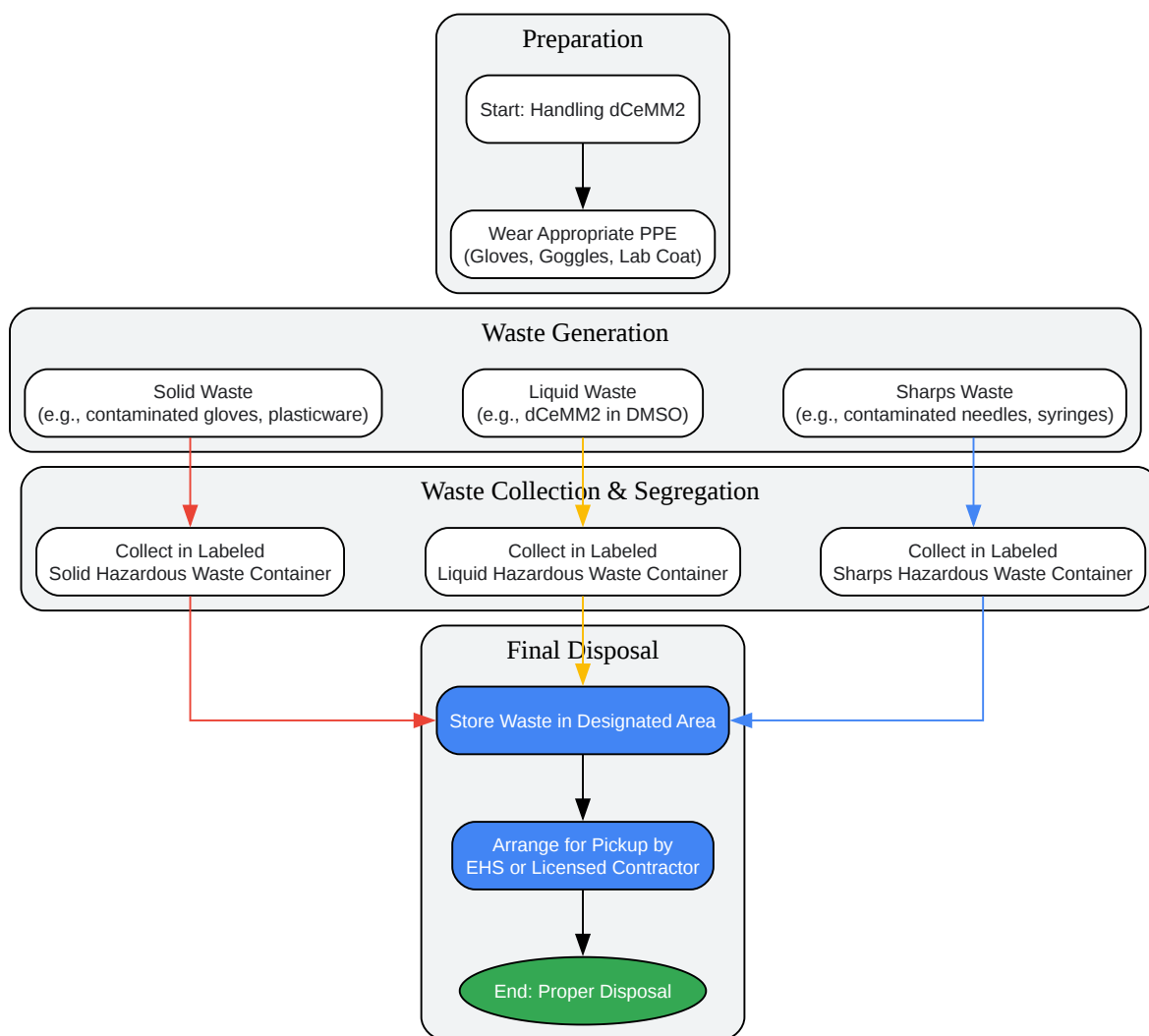
- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Keep the container closed except when adding waste.

3. Waste Disposal:

- All **dCeMM2** waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow for dCeMM2 Disposal

The following diagram illustrates the logical workflow for the proper disposal of **dCeMM2**.



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Caption: Logical workflow for the proper disposal of **dCeMM2**.

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References

- 1. resources.rndsystems.com [resources.rndsystems.com]
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